

Boiling point and vapor pressure of 1-Propoxy-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Propoxy-2-propanol

Cat. No.: B075130

[Get Quote](#)

An In-depth Technical Guide on the Boiling Point and Vapor Pressure of **1-Propoxy-2-propanol**

This technical guide provides a comprehensive overview of the boiling point and vapor pressure of **1-Propoxy-2-propanol**, tailored for researchers, scientists, and professionals in drug development. It includes key physical property data, detailed experimental protocols for their determination, and conceptual diagrams to illustrate the underlying principles.

Physicochemical Properties of 1-Propoxy-2-propanol

1-Propoxy-2-propanol, also known as propylene glycol n-propyl ether, is a colorless liquid with a mild, sweet odor.[1] It is recognized for its use as a solvent in products like paints, coatings, and cleaners.[1] The following table summarizes its key quantitative physical properties.

Property	Value	Conditions	Source(s)
Boiling Point	149.4 °C	at 760 mmHg	[2]
	150.2 °C		[3]
	149 °C		
	140-160 °C		[4][5]
Vapor Pressure	1.7 mmHg	[3][6]	
	2.21 mmHg	at 25 °C	[1][3]
	20 mmHg	at 57.3 °C	[2]
Molecular Formula	C6H14O2	[1][4]	
Molecular Weight	118.17 g/mol	[4]	
Density	0.8886 g/cm ³	at 20 °C	[3]
	0.885 g/mL	at 25 °C	[4]
Melting Point	ca. < -70 °C	at 1013 hPa	[2][7]
	-80 °C		[4]
Flash Point	48 °C	Closed Cup	[3]
Water Solubility	Miscible	[1][3]	

Experimental Protocols

Accurate determination of boiling point and vapor pressure is fundamental for characterizing liquid compounds. The following sections detail standard methodologies for these measurements.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8] Common methods for its determination include distillation and micro-boiling point techniques.

1. Distillation Method This method is suitable when a sufficient volume of the sample is available.[\[8\]](#)[\[9\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.[\[8\]](#)
 - The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
 - The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.[\[9\]](#)[\[10\]](#)

2. Micro-Boiling Point Method (Thiele Tube) This technique is ideal for small sample volumes.[\[8\]](#)[\[11\]](#)

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat-transfer fluid (e.g., mineral oil).
- Procedure:
 - A small amount of the liquid sample is placed in the small test tube.
 - A capillary tube is inverted and placed inside the test tube with the sample.
 - The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing oil.[\[11\]](#)
 - The Thiele tube is gently heated, causing the air trapped in the capillary tube to bubble out.[\[10\]](#)

- Heating is continued until a steady stream of bubbles emerges from the capillary tube, indicating the liquid's temperature is at or slightly above its boiling point.
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[10][11]

Determination of Vapor Pressure

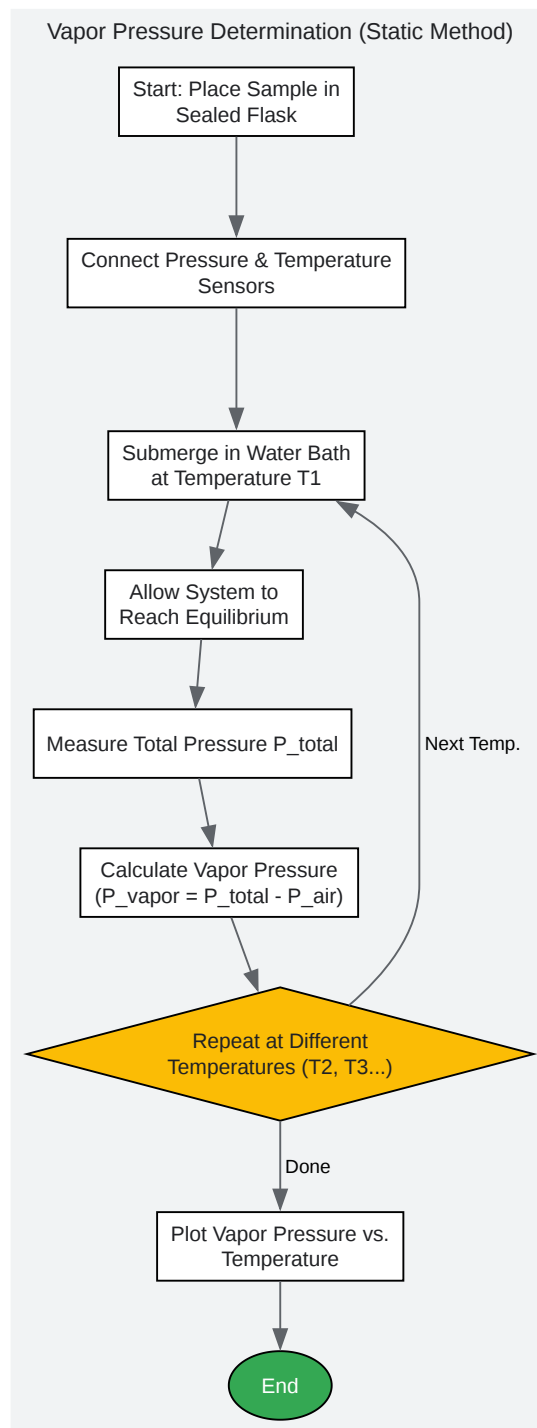
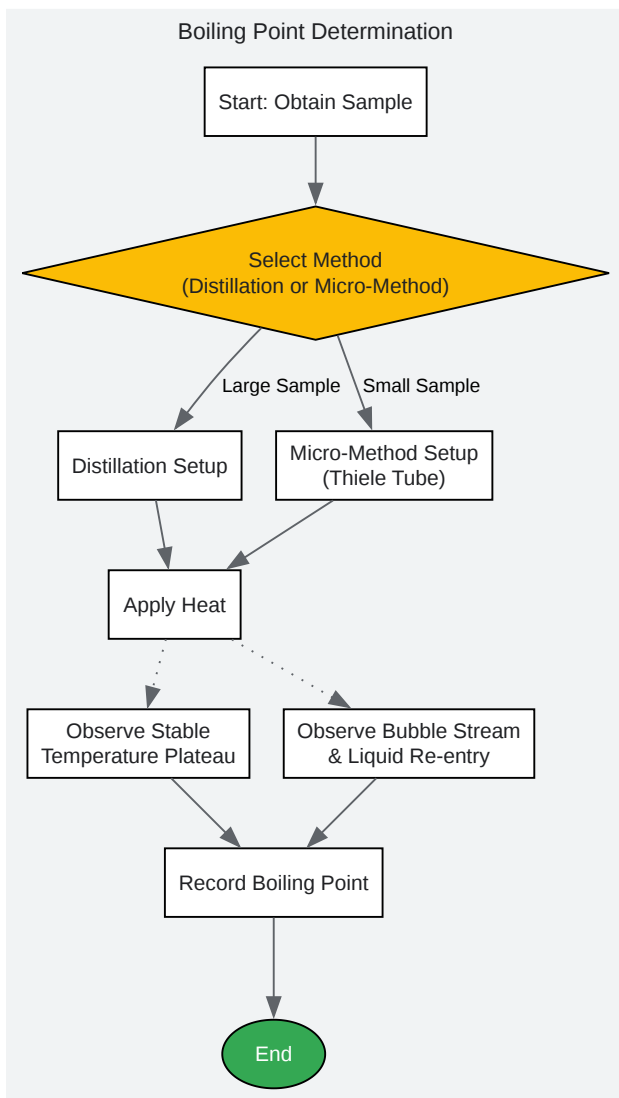
Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phase at a given temperature in a closed system.[12]

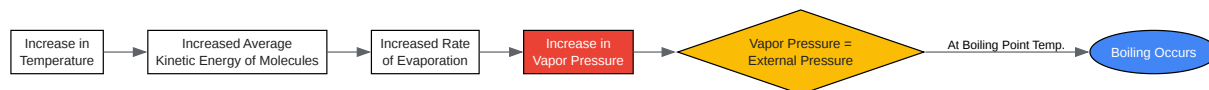
Static Method This protocol involves measuring the pressure of a vapor over a liquid in a closed system at equilibrium.

- **Apparatus:** A flask connected to a pressure sensor and a temperature probe, a water bath for temperature control, and a data acquisition system.[13][14]
- **Procedure:**
 - A small amount of the liquid is placed in the flask, which is then sealed.
 - The flask is submerged in a water bath at a specific temperature to allow the system to reach thermal equilibrium.
 - As the liquid evaporates, the pressure inside the sealed flask increases. Equilibrium is achieved when the rate of evaporation equals the rate of condensation.[13][14]
 - The total pressure inside the flask is measured using the pressure sensor.
 - To determine the vapor pressure of the liquid, the initial air pressure inside the flask must be subtracted from the measured total pressure.[13]
 - The procedure is repeated at various temperatures to obtain a vapor pressure curve, which illustrates the relationship between temperature and vapor pressure.[13][15]

Visualizations

The following diagrams illustrate the experimental workflow for determining these physical properties and the fundamental relationship between them.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. echemi.com [echemi.com]
- 3. 1-Propoxy-2-propanol | C6H14O2 | CID 15286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-PROPOXY-2-PROPANOL CAS#: 1569-01-3 [m.chemicalbook.com]
- 5. 1-PROPOXY-2-PROPANOL | 1569-01-3 [chemicalbook.com]
- 6. 1-Propoxy-2-propanol - Hazardous Agents | Haz-Map [haz-map.com]
- 7. indenta.com [indenta.com]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. vernier.com [vernier.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. google.com [google.com]
- 13. bellevuecollege.edu [bellevuecollege.edu]
- 14. education.ti.com [education.ti.com]
- 15. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]

- To cite this document: BenchChem. [Boiling point and vapor pressure of 1-Propoxy-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075130#boiling-point-and-vapor-pressure-of-1-propoxy-2-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com